

Essential Safety and Handling Guide for 7-Methylguanosine 5'-diphosphate sodium salt

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Compound of Interest

Compound Name: 7-Methylguanosine 5'-diphosphate
sodium

Cat. No.: B15571453

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This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **7-Methylguanosine 5'-diphosphate sodium** salt (m7GDP). The following procedures detail the necessary personal protective equipment (PPE), step-by-step handling protocols, and disposal plans to ensure a safe laboratory environment.

While **7-Methylguanosine 5'-diphosphate sodium** salt is not classified as a hazardous substance, adherence to standard laboratory safety protocols is essential to minimize any potential risks.^{[1][2]}

Personal Protective Equipment (PPE)

When handling **7-Methylguanosine 5'-diphosphate sodium** salt, the following personal protective equipment is recommended to ensure personal safety.^{[3][4][5]}

PPE Category	Item	Specification
Eye Protection	Safety Glasses	Must be worn at all times.
Hand Protection	Disposable Gloves	Nitrile or latex gloves are suitable.
Respiratory Protection	Dust Mask	Type N95 (US) or type P1 (EN143) respirator filter should be used when handling the powder form to avoid inhalation. [4] [5]
Body Protection	Laboratory Coat	A standard lab coat is sufficient.

Operational Plan: Handling Procedures

Follow these step-by-step instructions for the safe handling of **7-Methylguanosine 5'-diphosphate sodium** salt:

- Preparation: Before handling, ensure you are in a well-ventilated area.[\[1\]](#) Put on all required PPE, including safety glasses, disposable gloves, and a lab coat. If working with the powder form, a dust mask is also necessary.
- Weighing and Reconstitution:
 - If weighing the powder, do so in a designated area, preferably within a fume hood or on a bench with localized exhaust ventilation to minimize dust formation.[\[2\]](#)
 - When preparing solutions, slowly add the powder to the solvent (e.g., water) to avoid splashing. **7-Methylguanosine 5'-diphosphate sodium** salt is soluble in water at 50 mg/mL.[\[3\]](#)[\[4\]](#)
- During Use:
 - Avoid direct contact with the skin and eyes.[\[1\]](#)
 - Do not eat, drink, or smoke in the laboratory area where the compound is being handled.

- Should accidental contact occur, follow the first aid measures outlined below.
- Storage: Store the compound in a cool, dry place.[2] The recommended storage temperature is -20°C.[3][4] Keep the container tightly closed when not in use.[2]

Emergency and First Aid Procedures

Situation	First Aid Response
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention if irritation persists.[1]
Skin Contact	Wash off with soap and plenty of water.[2] Remove contaminated clothing.
Inhalation	Move the person to fresh air.[2] If breathing is difficult, provide oxygen. If not breathing, give artificial respiration. Seek medical attention.
Ingestion	Do NOT induce vomiting.[1] Never give anything by mouth to an unconscious person.[2] Rinse mouth with water and seek immediate medical attention.[1][2]

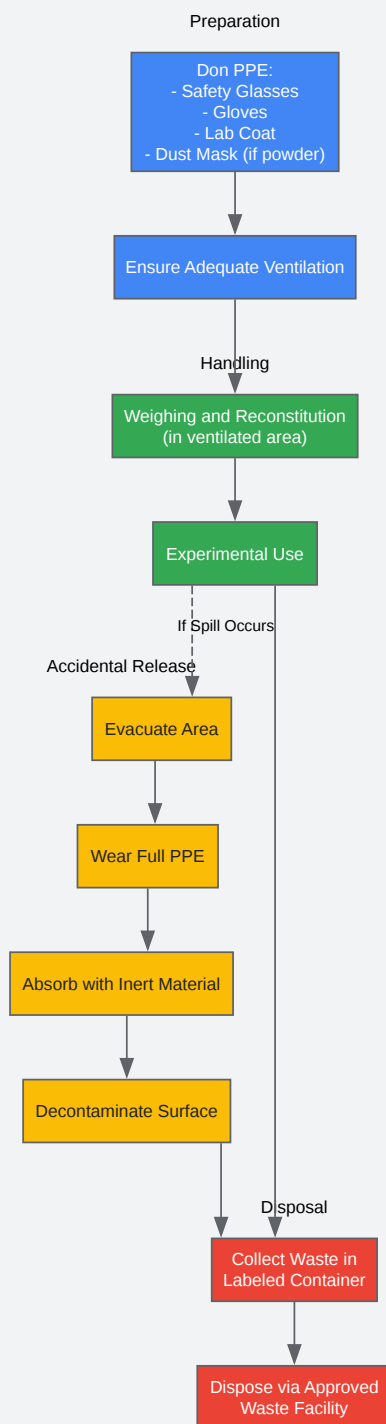
Disposal Plan

Dispose of **7-Methylguanosine 5'-diphosphate sodium** salt and any contaminated materials in accordance with local, state, and federal regulations.

- Waste Collection: Collect waste material in a suitable, closed container labeled for chemical waste.[2]
- Disposal Route: Dispose of the contents and container at an approved waste disposal plant. Do not allow the product to enter drains.[2]

Workflow for Handling and Disposal

Workflow for Handling and Disposal of 7-Methylguanosine 5'-diphosphate sodium

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References

- 1. file.medchemexpress.com [file.medchemexpress.com]
- 2. chemicalbook.com [chemicalbook.com]
- 3. ≥92.5%, synthetic (organic), powder | Sigma-Aldrich [sigmaaldrich.com]
- 4. 7-Methylguanosine 5'-diphosphate = 92.5 104809-16-7 [sigmaaldrich.com]
- 5. 7-Methylguanosine 5'-diphosphate sodium | CAS#:104809-16-7 | Chemsrcc [chemsrc.com]
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